

comparative toxicity of bongkrekic acid and isobongkrekic acid

Author: BenchChem Technical Support Team. Date: December 2025



A Comparative Guide to the Toxicity of Bongkrekic Acid and Its Isomer, Isobongkrekic Acid

For researchers, scientists, and drug development professionals, understanding the nuanced differences in the toxicity of related compounds is paramount. This guide provides a detailed comparison of the toxicity of **bongkrekic acid** and its naturally occurring isomer, iso**bongkrekic acid**. Both are potent mitochondrial toxins, yet subtle structural variations lead to significant differences in their toxic potential.

Executive Summary

Bongkrekic acid and isobongkrekic acid are inhibitors of the mitochondrial adenine nucleotide translocase (ANT), a critical protein for cellular energy supply. This inhibition ultimately leads to cell death. While both compounds share the same molecular target, isobongkrekic acid consistently demonstrates lower toxicity compared to bongkrekic acid. Research indicates that isobongkrekic acid exhibits approximately one-fifth of the in vivo toxicity of bongkrekic acid in mice. Furthermore, in vitro studies have shown that the binding affinity of isobongkrekic acid for the mitochondrial ANT is two to four times lower than that of bongkrekic acid.

Quantitative Toxicity Data

The following table summarizes the available quantitative data on the toxicity of **bongkrekic** acid and isobongkrekic acid.

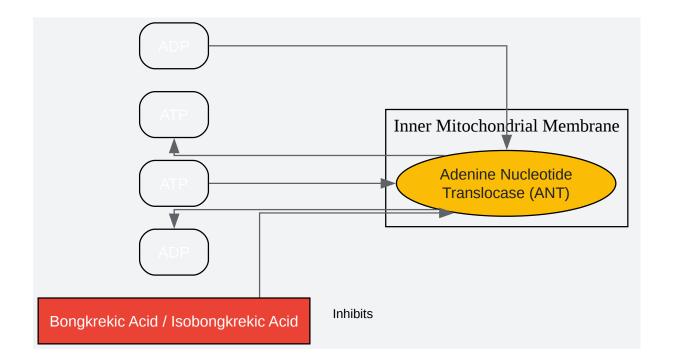


Compound	Parameter	Value	Species/System	Route of Administration
Bongkrekic Acid	LD50	0.68–6.84 mg/kg	Mouse	Oral
Bongkrekic Acid	LD50	1.41 mg/kg	Mouse	Intravenous
Bongkrekic Acid	LD50	3.16 mg/kg	Mouse	Oral
Isobongkrekic Acid	Relative Toxicity	~1/5th of Bongkrekic Acid	Mouse	in vivo
Isobongkrekic Acid	Relative Affinity for ANT	1/2 to 1/4th of Bongkrekic Acid	Rat Liver & Heart Mitochondria	in vitro

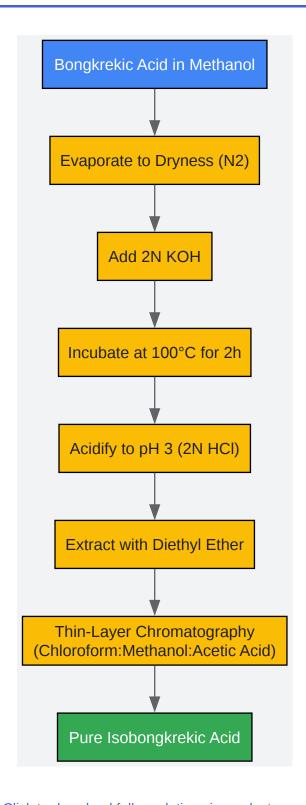
Mechanism of Action: Inhibition of Mitochondrial ADP/ATP Translocase

Both **bongkrekic acid** and iso**bongkrekic acid** exert their toxic effects by targeting the adenine nucleotide translocase (ANT) in the inner mitochondrial membrane. The ANT is responsible for the vital exchange of adenosine diphosphate (ADP) from the cytosol for adenosine triphosphate (ATP) from the mitochondrial matrix. By inhibiting this translocase, both toxins effectively cut off the cell's primary energy supply, leading to metabolic collapse and cell death.









Click to download full resolution via product page

 To cite this document: BenchChem. [comparative toxicity of bongkrekic acid and isobongkrekic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10769407#comparative-toxicity-of-bongkrekic-acid-and-isobongkrekic-acid]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com